

material safety data sheet for 3-Chlorobenzal bromide

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Compound of Interest

Compound Name: 3-Chlorobenzal bromide

CAS No.: 70288-97-0

Cat. No.: B8270551

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An In-depth Technical Guide to the Safe Handling and Use of 3-Chlorobenzyl Bromide

Executive Summary for the Research Professional

3-Chlorobenzyl bromide (CAS No. 766-80-3) is a highly reactive aromatic halide, invaluable as a chemical intermediate in the synthesis of pharmaceuticals, agrochemicals, and other complex organic molecules.[1][2] Its utility in introducing the 3-chlorobenzyl moiety makes it a staple in drug discovery and development.[1] However, its reactivity is intrinsically linked to its significant hazards. This guide moves beyond a standard Material Safety Data Sheet (MSDS) to provide a deeper, field-proven perspective for researchers and scientists. It emphasizes the causality behind safety protocols, empowering professionals to not only follow procedures but to fundamentally understand the risks and implement self-validating safety systems in their laboratories.

Section 1: Core Chemical Identity and Physicochemical Characteristics

A precise understanding of a compound's identity and physical properties is the foundation of its safe and effective use in any experimental protocol.

Nomenclature and Identification:

- Primary Chemical Name: 3-Chlorobenzyl bromide[3]

- Synonyms: α -Bromo-3-chlorotoluene, 1-(Bromomethyl)-3-chlorobenzene, m-Chlorobenzyl bromide[3][4][5]
- CAS Number: 766-80-3[3][4]
- Molecular Formula: C₇H₆BrCl[4]
- Molecular Weight: 205.48 g/mol [4]

Physicochemical Data Summary:

The physical properties of 3-Chlorobenzyl bromide dictate its behavior under laboratory conditions, influencing everything from storage to its potential for airborne exposure.

Property	Value	Source(s)
Appearance	Colorless to yellow or light brown liquid.[2][6]	[2][6]
Physical State	Liquid at room temperature.[7]	[7]
Boiling Point	109-110 °C at 12 mmHg.[2]	[2]
Density	~1.565 g/mL at 25 °C.[2]	[2]
Refractive Index	~1.588 (n _{20/D}).[8]	[8]
Flash Point	> 110 °C (> 230 °F).[3]	[3]
Solubility	Slightly soluble in water; soluble in organic solvents.[3][9]	[3][9]

Section 2: Comprehensive Hazard Analysis and Toxicological Profile

3-Chlorobenzyl bromide is classified as a hazardous substance, primarily due to its corrosive and irritant properties.[3][10] The underlying chemistry—an electrophilic benzylic bromide—

makes it highly reactive towards nucleophiles, including biological macromolecules in the skin, eyes, and respiratory tract.

GHS Classification:

- Skin Corrosion/Irritation: Category 1B.[3][10]
- Serious Eye Damage/Eye Irritation: Category 1.[3][8]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation).[8]

Signal Word: Danger[3][10]

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[10][11]
- H290: May be corrosive to metals.[7][11]
- H335: May cause respiratory irritation.[8]

Expert Insight: The "Why" Behind the Hazard

The primary hazard of 3-Chlorobenzyl bromide stems from its function as a potent alkylating agent. The bromide is an excellent leaving group, stabilized by the adjacent benzene ring, making the benzylic carbon highly susceptible to nucleophilic attack. When it contacts tissue, it can readily alkylate water, proteins, and other biomolecules. This covalent modification disrupts cellular structures, leading to rapid tissue damage, chemical burns, and severe irritation. Furthermore, it is a lachrymator, a substance that irritates the eyes and causes tearing, which is an immediate indicator of exposure.[6][8][12]

Key Toxicological Effects:

- Inhalation: Destructive to the tissues of the mucous membranes and upper respiratory tract. [8] Symptoms include coughing, shortness of breath, headache, and nausea.[8]

- Skin Contact: Causes severe skin burns and damage.[10][12] Immediate action is required to mitigate the extent of the burn.
- Eye Contact: Causes serious eye damage.[8] The corrosive nature can lead to permanent injury if not treated immediately and effectively.
- Ingestion: Causes burns by all exposure routes.[3] Ingestion can cause severe swelling and damage to the delicate tissues of the mouth, throat, and stomach, with a danger of perforation.[3] Inducing vomiting is contraindicated as it would re-expose these tissues to the corrosive material.[3]

Section 3: Proactive Risk Mitigation: Handling, Storage, and Personal Protection

A self-validating safety system relies on proactive measures that assume contact or exposure could occur and builds in multiple layers of protection.

Engineering Controls: The First Line of Defense

The primary goal is to minimize the potential for exposure through engineering solutions.

- Ventilation: All handling of 3-Chlorobenzyl bromide must occur in a well-ventilated area, preferably within a certified chemical fume hood.[3][10] This is critical to prevent the accumulation of vapors, which are heavier than air and can settle in low-lying areas.[8]
- Emergency Equipment: An emergency eye wash station and a safety shower must be immediately accessible in the vicinity of any potential exposure.[8] Their functionality should be checked weekly.

Protocol for Safe Handling and Use

- Preparation: Before handling, ensure all necessary personal protective equipment (PPE) is donned correctly. Read and understand all safety precautions.[8]
- Dispensing: When transferring the liquid, use caution to avoid splashing. Work with the smallest quantities feasible for the experiment.

- **Incompatibilities:** This compound is incompatible with a range of common laboratory reagents. Avoid contact with acids, alcohols, amines, bases, strong oxidizing agents, and water.[8] It is also moisture-sensitive.[8]
- **Hygiene:** Do not eat, drink, or smoke in the laboratory.[8] Wash hands thoroughly with soap and water after handling, even if gloves were worn.[8] Contaminated clothing should be removed immediately and washed before reuse.[10][11]

Storage: Maintaining Chemical Stability

Improper storage is a common source of laboratory incidents.

- **Conditions:** Store in a dry, cool, and well-ventilated area.[10] The container must be kept tightly closed to prevent moisture from entering and to contain vapors.[8]
- **Inert Atmosphere:** Due to its moisture sensitivity, storing under an inert gas like argon or nitrogen is recommended for long-term stability and safety.[8]
- **Security:** The substance should be stored in a locked cabinet or area accessible only to authorized personnel.[3][10]

Personal Protective Equipment (PPE): The Final Barrier

PPE is not a substitute for good engineering controls and handling practices but is essential for immediate protection.

- **Eye and Face Protection:** Wear chemical safety goggles and a face shield. Standard safety glasses are insufficient.[8] This aligns with 29 CFR 1910.133 standards.[8]
- **Hand Protection:** Wear protective gloves resistant to this chemical class (e.g., nitrile or neoprene).[8] Always inspect gloves for integrity before use and use proper removal technique (without touching the glove's outer surface) to avoid skin contact.
- **Skin and Body Protection:** Wear a lab coat, long pants, and closed-toe shoes. For larger quantities or tasks with a higher risk of splashing, a chemically resistant apron or suit is necessary.[8]

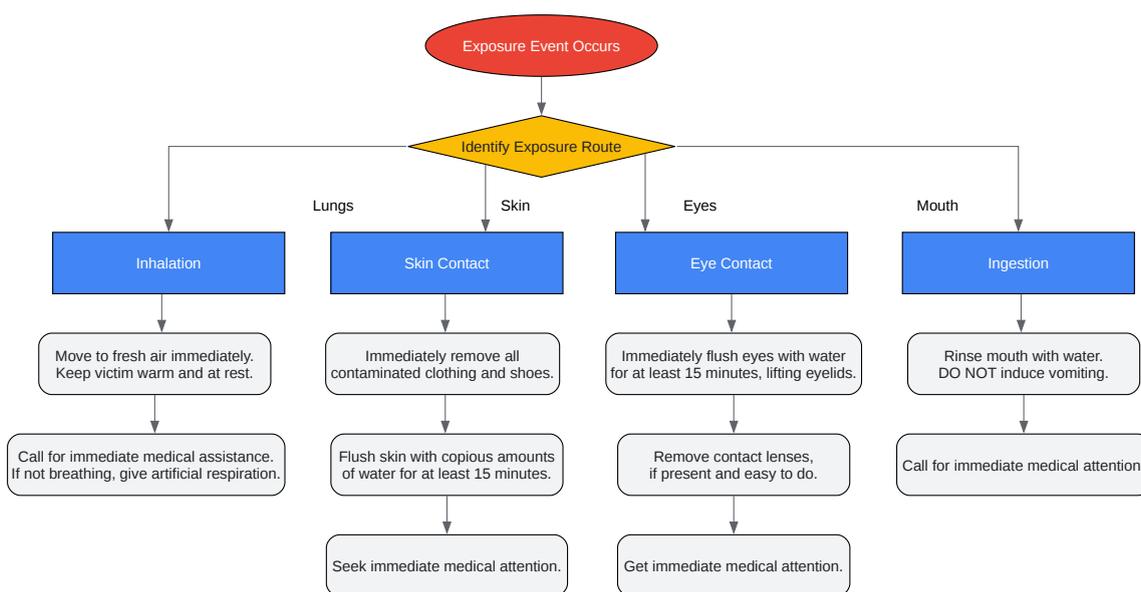
- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is required.^{[3][8]} This complies with 29 CFR 1910.134.^[8]

Section 4: Emergency Response Protocols

In the event of an exposure or spill, a rapid and pre-planned response is critical to minimizing harm.

Workflow for Personnel Exposure

The following diagram outlines the immediate steps to be taken upon accidental exposure to 3-Chlorobenzyl bromide.



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Caption: Immediate First-Aid Response Workflow for Exposure to 3-Chlorobenzyl Bromide.

Step-by-Step Spill Response Protocol

- **Evacuate and Alert:** Immediately alert personnel in the area and evacuate non-essential individuals.[8]
- **Secure the Area:** Ensure the area is well-ventilated (if safe to do so) and remove all ignition sources.[13]
- **Don PPE:** Before attempting cleanup, don the appropriate PPE as described in Section 3.4, including respiratory protection.
- **Containment:** For small spills, cover with a dry, inert absorbent material such as sand, vermiculite, or a chemical absorbent.[3] Prevent the spill from entering drains or waterways.[8]
- **Cleanup:** Carefully sweep or shovel the absorbed material into a suitable, labeled container for hazardous waste disposal.[8] Use non-sparking tools if there is any fire risk.[13]
- **Decontamination:** Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- **Disposal:** Dispose of the waste container and any contaminated materials according to local, state, and federal hazardous waste regulations.[10]

Firefighting Measures

- **Suitable Extinguishing Media:** Use dry chemical powder, carbon dioxide, or alcohol-resistant foam.[10] A water spray can be used to cool containers but may not be effective on the fire itself.[8]
- **Hazards from Combustion:** Thermal decomposition generates highly toxic and corrosive gases, including carbon oxides, hydrogen bromide, and hydrogen chloride.[3][8]
- **Protective Actions:** Firefighters must wear gas-tight, chemically protective clothing in combination with a self-contained breathing apparatus (SCBA).[8] Evacuate the area, as there is a risk of explosion if containers are heated under confinement.[8]

Section 5: Stability and Reactivity Profile

- Chemical Stability: The product is stable under recommended storage conditions.[8]
- Conditions to Avoid: Keep away from heat, sparks, open flames, and moisture.[8]
- Incompatible Materials: Strong oxidizing agents, bases, acids, alcohols, amines, and water. [3][8] Contact with these materials can cause vigorous, potentially hazardous reactions.
- Hazardous Decomposition Products: Under fire conditions, will decompose to form carbon monoxide, carbon dioxide, hydrogen bromide, and hydrogen chloride gas.[3][8]

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